

Palladium(II) Sulfide (PdS): A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Palladium(II) sulfide*

Cat. No.: *B082378*

[Get Quote](#)

Authored for professionals in scientific research and drug development, this document provides a comprehensive overview of the chemical formula, properties, and experimental considerations of **Palladium(II) Sulfide (PdS)**.

Palladium(II) sulfide, with the chemical formula PdS, is an inorganic compound of palladium and sulfur.^{[1][2]} It presents as a brown solid or as black or grey metallic crystals and is insoluble in water.^[1] Like other platinum group metal chalcogenides, PdS exhibits complex structural, electrical, and magnetic properties that make it a subject of interest in various fields, including catalysis and materials science.^[1]

Physicochemical and Structural Properties

Palladium(II) sulfide possesses a unique combination of physical and chemical characteristics. A summary of its key quantitative properties is provided in the tables below.

Physical and Chemical Properties

The fundamental physical and chemical data for PdS are crucial for its application in experimental settings.

Property	Value	Reference(s)
Chemical Formula	PdS	[1][2]
Molar Mass	138.49 g/mol	[3][4]
Appearance	Brown solid or black/grey metallic crystals	[1]
Density	6.7 g/cm ³	[3]
Melting Point	950 °C (decomposes)	[3][5]
Solubility	Insoluble in water	[1]
CAS Number	12125-22-3	[2][5]

Crystallographic Data

PdS crystallizes in a tetragonal system, which is fundamental to understanding its material properties.[3][6] The crystal structure consists of palladium centers in an approximately square planar coordination and sulfur centers in a tetrahedral geometry.[1][2]

Crystallographic Parameter	Value	Reference(s)
Crystal System	Tetragonal	[3][6]
Space Group	P4 ₂ /m (No. 84)	[6][7]
Lattice Constant (a)	6.440 ± 0.005 Å	[8]
Lattice Constant (c)	6.620 ± 0.005 Å	[8]

Electronic and Thermoelectric Properties

The electronic and thermal transport properties of PdS are of significant interest for thermoelectric applications.

Property	Value	Conditions	Reference(s)
Band Gap	0.42 eV (for PdS_2)	-	[9]
Electrical Conductivity (σ)	Varies with temperature	-	[6]
Seebeck Coefficient (S)	$\sim 280 \text{ } \mu\text{V K}^{-1}$	Room Temperature (thin film)	[6]
Power Factor (PF)	$27 \text{ } \mu\text{W cm}^{-1} \text{ K}^{-2}$	800 K	[6][10]
Thermal Conductivity (κ)	Relatively high	-	[8]
Figure of Merit (zT)	0.33	800 K	[6][10]

Experimental Protocols

The synthesis and characterization of PdS are critical for its study and application. This section outlines common experimental methodologies.

Synthesis of Palladium(II) Sulfide

Several methods are employed for the synthesis of PdS , each with its advantages depending on the desired form of the final product (e.g., bulk powder, nanoparticles).

Method 1: Precipitation from Aqueous Solution This is a common laboratory-scale synthesis method.

- **Precursor Preparation:** Prepare an aqueous solution containing Palladium(II) ions (Pd^{2+}), for example, by dissolving palladium(II) chloride (PdCl_2) in water.
- **Precipitation:** Pass hydrogen sulfide (H_2S) gas through the Pd^{2+} solution. **Palladium(II) sulfide** will precipitate out as a solid.
 - Reaction: $\text{Pd}^{2+} + \text{H}_2\text{S} \rightarrow \text{PdS(s)} + 2\text{H}^+$ [1]
- **Isolation and Purification:** The precipitate is collected by filtration, washed with deionized water to remove any unreacted precursors and byproducts, and then dried under vacuum.

Method 2: Direct Reaction of Elements This method, historically used by Berzelius, is suitable for producing bulk PdS.[1]

- Reactant Preparation: Stoichiometric amounts of high-purity palladium powder and sulfur powder are thoroughly mixed.
- Reaction: The mixture is heated in an inert atmosphere (e.g., argon) or a vacuum-sealed quartz ampoule.
 - Reaction: $\text{Pd} + \text{S} \rightarrow \text{PdS}$ [1]
- Cooling: The reaction vessel is slowly cooled to room temperature to allow for the formation of a crystalline product.

Method 3: Thermolysis of a Single-Source Precursor This method is often used for the synthesis of PdS nanocrystals.

- Precursor Synthesis: A palladium-thiolate complex, such as $[\text{Pd}(\text{SCH}_3)_2]_6$, is synthesized.[11]
- Thermolysis: The precursor is heated in a high-boiling point solvent (e.g., oleylamine) or under solventless conditions at a specific temperature.[11] The temperature and atmosphere can be controlled to produce palladium or palladium sulfide nanocrystals of varying morphologies.[11]

Characterization Techniques

A variety of analytical techniques are used to confirm the synthesis and characterize the properties of PdS.

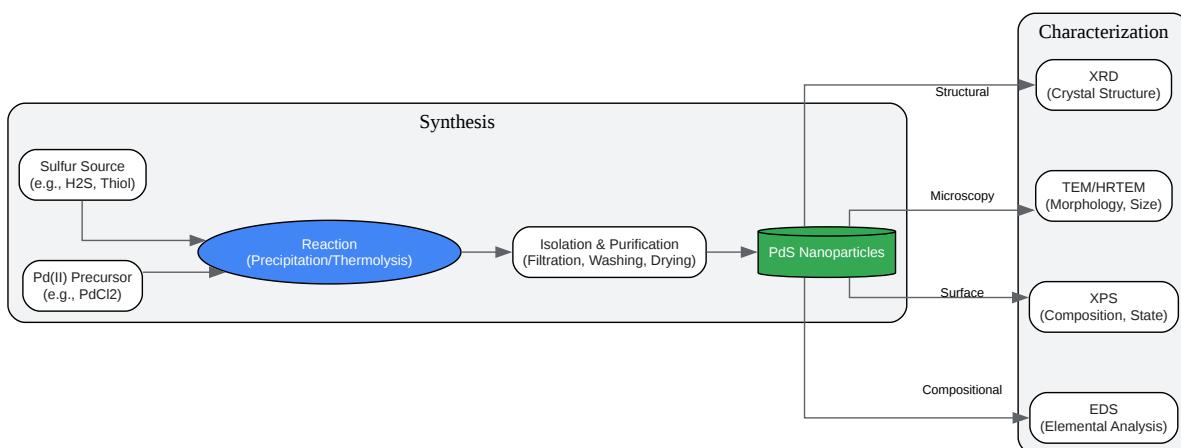
- X-ray Diffraction (XRD): To determine the crystal structure, phase purity, and lattice parameters.[12]
- X-ray Photoelectron Spectroscopy (XPS): To analyze the elemental composition and oxidation states of palladium and sulfur on the surface.[12]
- Transmission Electron Microscopy (TEM) and High-Resolution TEM (HRTEM): To visualize the morphology, particle size, and crystalline structure of nanoparticles.[12]

- Energy-Dispersive X-ray Spectroscopy (EDS): To determine the elemental composition of the material.[12]
- Brunauer-Emmett-Teller (BET) Analysis: To measure the specific surface area of the material.[12]
- Temperature-Programmed Reduction (H₂-TPR): To study the reducibility of the sulfide.[12]

Visualized Workflows and Pathways

Experimental Workflow for PdS Nanoparticle Synthesis and Characterization

The following diagram illustrates a typical workflow for the synthesis and characterization of PdS nanoparticles.

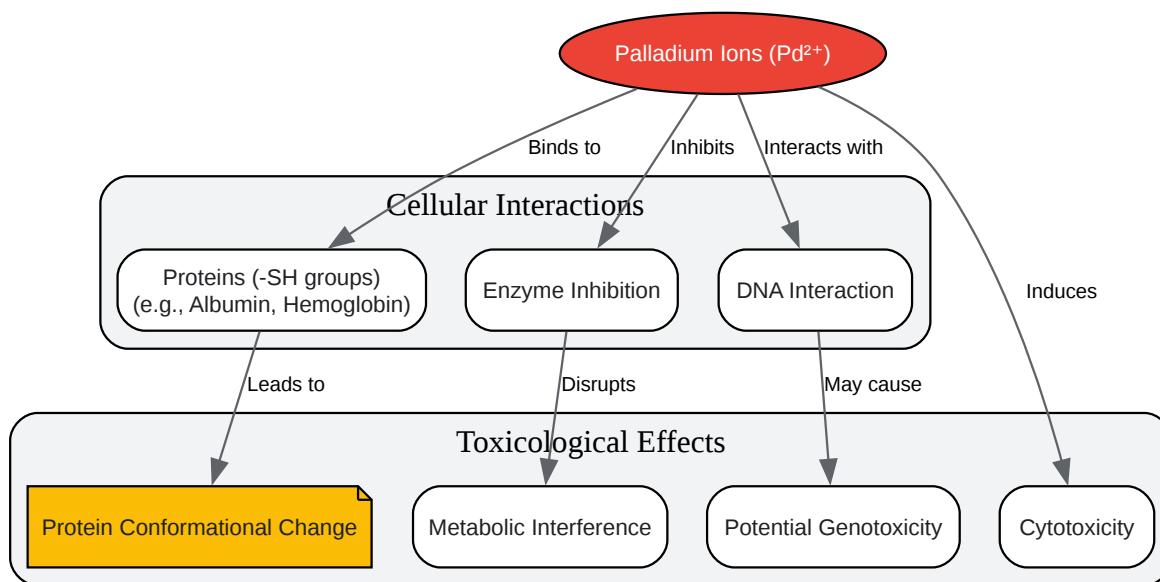


[Click to download full resolution via product page](#)

A generalized workflow for the synthesis and characterization of PdS nanoparticles.

Potential Biological Interactions of Palladium Compounds

While specific signaling pathways for PdS are not well-defined, the biological interactions of palladium compounds, in general, are of interest in drug development and toxicology. The following diagram outlines the potential interactions and effects of palladium ions in a biological system.



[Click to download full resolution via product page](#)

Potential biological interactions and toxicological outcomes of palladium ions.

Applications and Future Outlook

Palladium sulfide and its related compounds are being explored for various applications.

- Catalysis: Supported palladium sulfide catalysts are of significant interest for selective hydrogenation reactions.^[12] For example, PdS supported on carbon has shown high selectivity and stability in the synthesis of N-(1,3-dimethylbutyl)-N'-phenyl-p-phenylenediamine (6PPD).^[12]

- Thermoelectrics: Due to its favorable power factor at high temperatures, PdS is a promising candidate for thermoelectric materials, which can convert heat energy into electrical energy. [\[6\]](#)[\[10\]](#)
- Drug Development and Nanomedicine: While the toxicity of palladium salts is a concern, palladium-based nanoparticles are being investigated for applications in drug delivery and as therapeutic agents. Their unique catalytic properties could potentially be harnessed for prodrug activation. The biological interactions of palladium complexes with proteins and DNA are also an active area of research.[\[13\]](#)[\[14\]](#)

Further research into tuning the properties of PdS through nanostructuring, doping, and the formation of composites will likely open up new avenues for its application in advanced materials and biomedical technologies. A thorough understanding of its toxicological profile remains critical for its safe and effective use in any biological system.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [Interaction of proteins with platinum and palladium compounds with differing biological activities] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Palladium(II) sulfide - Wikipedia [en.wikipedia.org]
- 3. Palladium(II) sulfide | SSHADE [sshade.eu]
- 4. Palladium sulfide | PdS | CID 11309549 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. WebElements Periodic Table » Palladium » palladium sulphide [webelements.co.uk]
- 6. Thermoelectric properties of polycrystalline palladium sulfide - RSC Advances (RSC Publishing) DOI:10.1039/C8RA01613E [pubs.rsc.org]
- 7. qpeng.org [qpeng.org]
- 8. researchgate.net [researchgate.net]
- 9. next-gen.materialsproject.org [next-gen.materialsproject.org]

- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. Tailoring supported palladium sulfide catalysts through H₂-assisted sulfidation with H₂S - Journal of Materials Chemistry A (RSC Publishing) [pubs.rsc.org]
- 13. Palladium(II) Complexes of Substituted Salicylaldehydes: Synthesis, Characterization and Investigation of Their Biological Profile - PMC [pmc.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Palladium(II) Sulfide (PdS): A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b082378#pds-chemical-formula-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com